

3-Ethoxysulfolane: Viscosity-Temperature Dependence & Characterization Guide

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Compound of Interest

Compound Name:	3-Ethoxysulfolane
CAS No.:	17200-24-7
Cat. No.:	B15096230

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Executive Summary

3-Ethoxysulfolane (Ethyl 3-sulfolanyl ether) represents a critical derivative of the sulfolane (tetrahydrothiophene 1,1-dioxide) class, utilized primarily as a high-voltage electrolyte solvent in lithium-ion batteries and a specialized extraction solvent in petrochemical refinement. Unlike unsubstituted sulfolane, the 3-ethoxy substitution introduces asymmetry and ether-linkage flexibility, altering the fluid's rheological profile.

This guide addresses the viscosity-temperature dependence of **3-ethoxysulfolane**. While base sulfolane is a solid at room temperature (

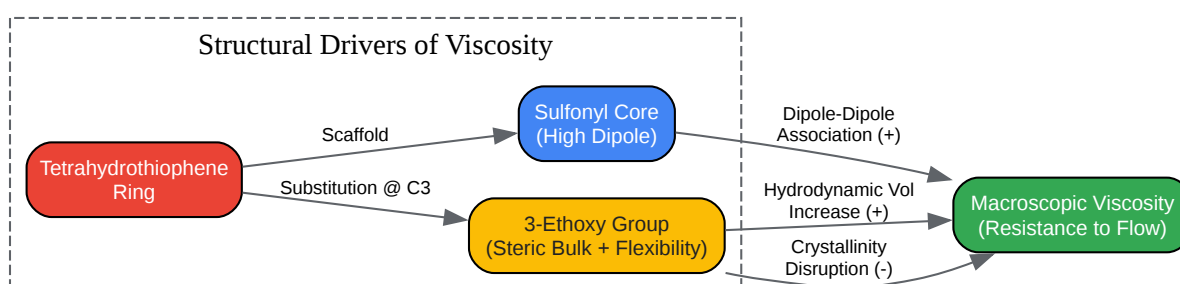
C), **3-ethoxysulfolane** is typically a liquid at ambient conditions due to the disruption of crystal packing by the ethoxy group. Accurate viscosity characterization is paramount for calculating mass transfer rates in extraction columns and ionic mobility in electrochemical cells.

Key Insight: **3-Ethoxysulfolane** exhibits significantly higher viscosity than water or common organic solvents, typically ranging between 20–30 cP at 40°C (estimated from homologous series and patent data), following a non-Arrhenius, Vogel-Fulcher-Tammann (VFT) behavior at low temperatures.

Physicochemical Profile & Structure

Understanding the rheology requires analyzing the molecular interactions. The sulfonyl group () creates a high dipole moment (D for base sulfolane), leading to strong intermolecular dipole-dipole associations. The ethoxy tail adds steric bulk, increasing the hydrodynamic radius and, consequently, the viscosity relative to the parent compound, despite lowering the melting point.

Molecular Visualization (Graphviz)



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Figure 1: Structural contributions to the rheological behavior of **3-ethoxysulfolane**.

Viscosity-Temperature Thermodynamics Comparative Rheology

While precise, peer-reviewed tabular data for pure **3-ethoxysulfolane** is sparse in open literature compared to sulfolane, we can derive its profile from homologous series and patent disclosures for "3-alkoxy sulfolanes."

Property	Sulfolane (Base)	3-Ethoxysulfolane (Target)	Note
CAS Number	126-33-0	N/A (Derivative)	Often customized synthesis
Melting Point	27.4–27.8°C	< 0°C (Typical)	Ether group suppresses
Viscosity @ 30°C	10.34 cP	~35–45 cP (Est.)	Higher MW increases
Viscosity @ 40°C	~8.5 cP	22–25 cSt (~27 cP)	Based on Patent EP1686125A1 [1]
Density @ 30°C	1.261 g/cm ³	~1.20–1.24 g/cm ³	Ether reduces density vs sulfone

Mathematical Modeling

For high-precision applications (e.g., electrolyte formulation), a single point is insufficient. The temperature dependence of sulfolane derivatives rarely follows a simple Arrhenius law over wide ranges due to the proximity to the glass transition.

Recommended Model: Vogel-Fulcher-Tammann (VFT)

- η_0 : Dynamic viscosity (mPa·s)
- A : Pre-exponential factor (limit at infinite T)
- E : Pseudo-activation energy parameter (K)
- T_0 : Vogel temperature (ideal glass transition temperature, K)

Arrhenius Approximation (Valid for

):

- Use this only for narrow ranges (e.g., 40°C – 80°C).
- Expected Activation Energy (

): 20–25 kJ/mol (Higher than water's ~16 kJ/mol due to larger molecular size).

Experimental Protocol: Characterization

As a Senior Application Scientist, I advise against relying solely on literature values for sulfolanes due to their extreme hygroscopicity. Water content as low as 0.1% can significantly depress viscosity, leading to erroneous transport calculations.

Protocol: Self-Validating Viscosity Measurement

Objective: Generate a precise VFT curve for a specific lot of **3-ethoxysulfolane**.

Equipment:

- Rotational Rheometer (Cone & Plate geometry preferred for small volumes).
- Karl Fischer Coulometer.
- Inert Atmosphere Glovebox (Argon/Nitrogen).

Workflow:

- Sample Conditioning:
 - Dry the solvent over molecular sieves (3Å or 4Å) for 24 hours.
 - Validation Step: Measure water content via Karl Fischer. Target: < 50 ppm. If > 100 ppm, re-dry. Water is the primary confounder.
- Thermal Equilibration:
 - Load sample onto the rheometer peltier plate.
 - Cover with a solvent trap to prevent atmospheric moisture uptake during the sweep.
- Measurement Sweep:
 - Shear Rate Scan: Perform a scan at 40°C from

to

to confirm Newtonian behavior (viscosity should be constant).

- Temperature Ramp: Ramp from 10°C to 80°C at 1°C/min, measuring viscosity at constant shear (

).

- Data Fitting:

- Plot

vs

.

- If linear

Calculate

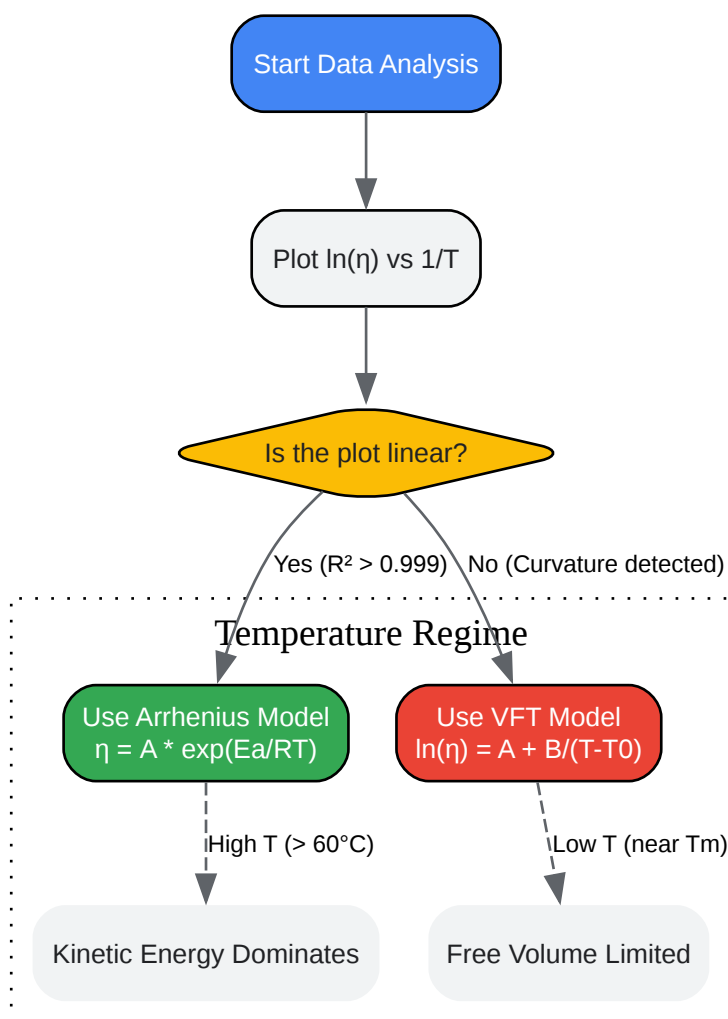
(Arrhenius).

- If curved

Fit to VFT equation to determine

.

Decision Logic for Model Selection (Graphviz)



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Figure 2: Decision tree for selecting the thermodynamic viscosity model.

Applications & Implications

Drug Development & Synthesis

In pharmaceutical synthesis, **3-ethoxysulfolane** serves as a polar aprotic solvent with high thermal stability.

- **Reaction Kinetics:** The higher viscosity (vs. THF or DCM) can limit mass transfer in diffusion-controlled reactions. Heating to >60°C is often required to lower viscosity to <10 cP for efficient mixing.

- Purification: Its high boiling point allows for easy separation of volatile products, but requires vacuum distillation for solvent recovery.

Electrolyte Transport

For battery researchers, the viscosity directly impacts ionic conductivity (

).

- Walden Rule:
.
- Since **3-ethoxysulfolane** is more viscous than standard carbonates (e.g., DMC/EMC), it is typically blended with a low-viscosity co-solvent to improve ion mobility while retaining high-voltage anodic stability.

References

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Disclaimer: This guide is based on theoretical homologue analysis and available patent data. Empirical validation using the described protocol is required for safety-critical applications.

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
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